

An In-depth Technical Guide to Oleyl Palmitamide (CAS: 16260-09-6)

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Compound of Interest

Compound Name: Oleyl palmitamide

Cat. No.: B099668

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oleyl palmitamide (CAS: 16260-09-6), a secondary fatty acid amide, is a lipophilic molecule with emerging interest in various industrial and research applications. This document provides a comprehensive technical overview of **oleyl palmitamide**, including its chemical and physical properties, synthesis, and analytical methodologies. While direct biological studies on **oleyl palmitamide** are limited, this guide also explores the potential biological significance by drawing parallels with closely related and well-studied fatty acid amides. This paper aims to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who are interested in the properties and potential applications of **oleyl palmitamide**.

Chemical and Physical Properties

Oleyl palmitamide, with the IUPAC name N-[(9Z)-octadec-9-en-1-yl]hexadecanamide, is a molecule combining palmitic acid and oleylamine.^[1] Its lipophilic nature is evident from its high calculated XLogP3 value of 14.8.^[1] A comprehensive summary of its chemical and physical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	16260-09-6	[2]
Molecular Formula	C ₃₄ H ₆₇ NO	[2][3]
Molecular Weight	505.90 g/mol	[3]
IUPAC Name	N-[(9Z)-octadec-9-en-1-yl]hexadecanamide	[1]
Synonyms	(Z)-N-octadec-9-enylhexadecan-1-amide, OLEYL PALMITAMIDE, Kemamide P-181	[1][2]
Physical Description	Dry Powder; Pellets or Large Crystals	[1]
Boiling Point	618.6 °C at 760 mmHg	[2]
Flash Point	385.4 °C	[2]
Density	0.858 ± 0.06 g/cm ³	[2]
XLogP3	14.8	[1]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	30	[4]

Synthesis of Oleyl Palmitamide

A patented method for the synthesis of **oleyl palmitamide** involves the direct amidation of palmitic acid with oleyl primary amine.[5] This one-step synthesis is designed to be environmentally friendly and suitable for industrial-scale production.[5]

Experimental Protocol: Catalyst-Assisted Synthesis

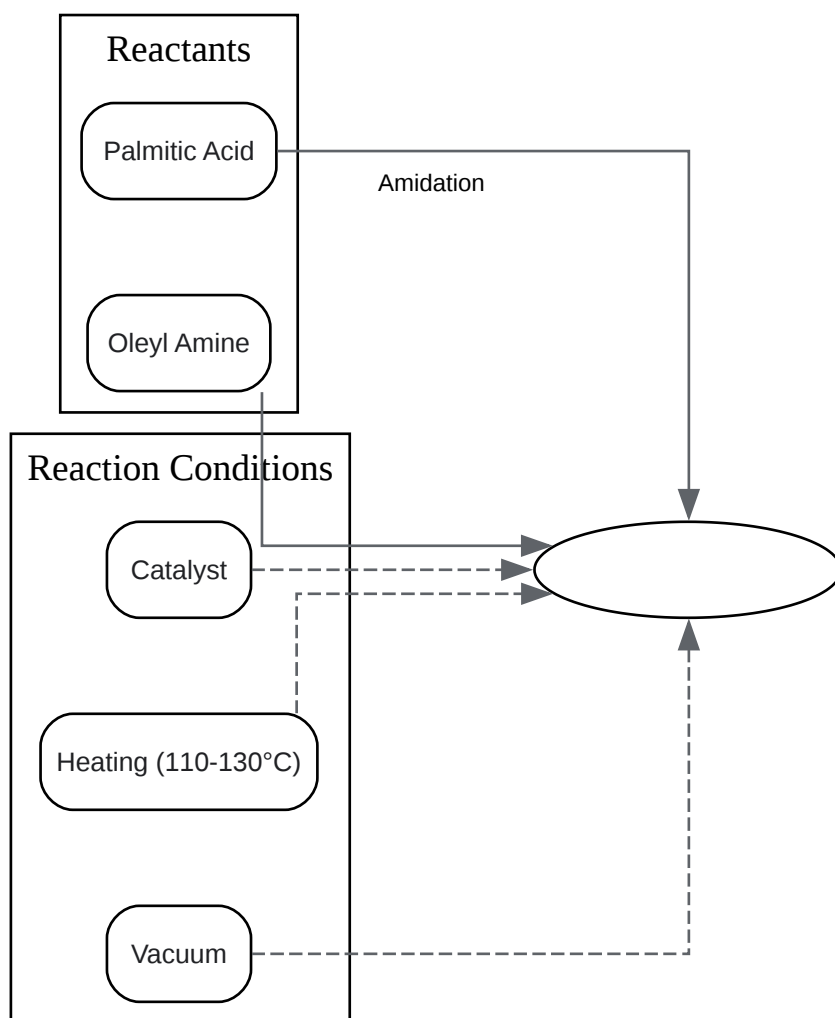
This protocol is adapted from a patented method for the preparation of **oleyl palmitamide**.[5]

Materials:

- Palmitic acid
- Oleyl primary amine
- Catalyst (e.g., Trisodium phosphate, metatitanic acid, and chromatographic silica gel composite)[5]
- Reaction kettle with vacuum and heating capabilities

Procedure:

- Charge the reaction kettle with oleyl primary amine and palmitic acid in a weight ratio of 1: (0.9-0.98).[5]
- Add the catalyst to the reaction mixture.
- Evacuate the reaction kettle.
- Heat the mixture to 110-130 °C.[5]
- Maintain the reaction under these conditions until completion, which is indicated by the cessation of water formation.
- The product, **oleyl palmitamide**, is obtained with a reported yield of over 95.3%.[5]



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Synthesis of **Oleyl Palmitamide**.

Analytical Methodology

High-performance liquid chromatography coupled with mass spectrometry (HPLC-MS) is a robust method for the quantification of fatty acid amides in biological matrices. While a specific protocol for **oleyl palmitamide** is not readily available in the literature, the following protocol, adapted from methods for similar N-acyl ethanolamides, can serve as a starting point.^[6]

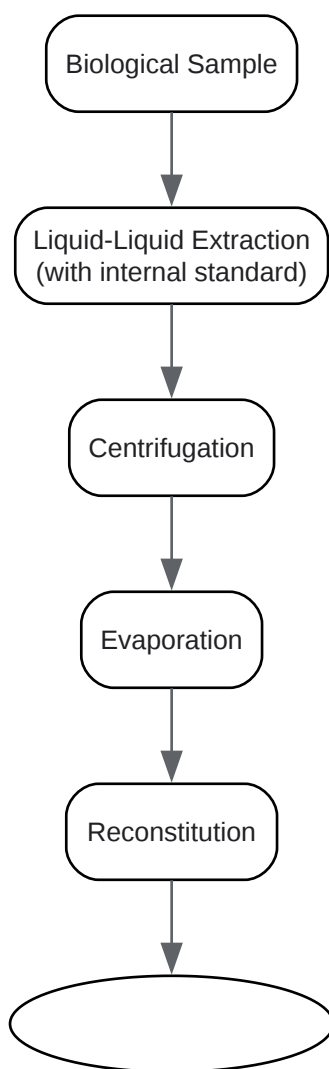
Experimental Protocol: Quantification by HPLC-MS

Materials:

- Biological sample (e.g., plasma, tissue homogenate)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid
- Internal standard (e.g., a deuterated analog of **oleyl palmitamide**)
- C18 reverse-phase HPLC column

Procedure:

- Sample Preparation (Protein Precipitation):
 - To 100 μ L of the biological sample, add 200 μ L of ice-cold ACN containing the internal standard.
 - Vortex the mixture vigorously for 1 minute.
 - Centrifuge at 14,000 x g for 10 minutes at 4 °C to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- HPLC-MS Analysis:
 - Inject the reconstituted sample onto the C18 column.
 - Use a gradient elution with a mobile phase consisting of water with 0.1% formic acid (Solvent A) and ACN with 0.1% formic acid (Solvent B).
 - The mass spectrometer should be operated in positive electrospray ionization (ESI+) mode, monitoring for the specific m/z transitions of **oleyl palmitamide** and the internal standard.



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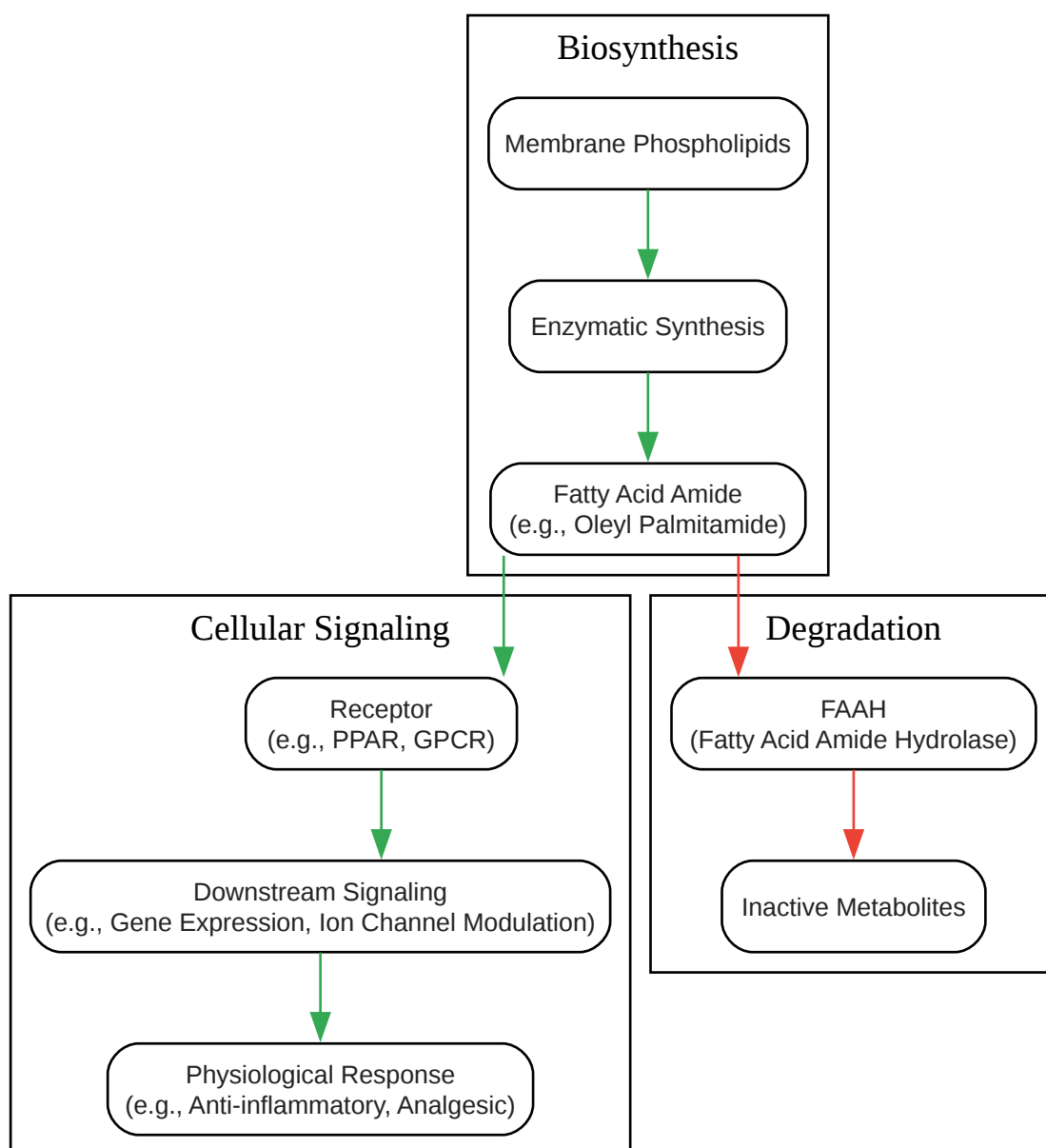
Workflow for Quantification of **Oleyl Palmitamide**.

Biological Significance and Potential Signaling Pathways

Direct research into the biological activity and signaling pathways of **oleyl palmitamide** is currently lacking in published literature. However, its structural similarity to other well-characterized fatty acid amides, such as oleoylethanolamide (OEA) and palmitoylethanolamide (PEA), suggests that it may possess analogous biological functions. These N-acyl amides are a class of endogenous lipid signaling molecules involved in a variety of physiological processes.

Fatty acid amides are known to interact with several cellular targets, including peroxisome proliferator-activated receptors (PPARs) and G protein-coupled receptors (GPCRs). The general mechanism of action for many fatty acid amides involves their biosynthesis from membrane phospholipids, followed by their release from the cell and interaction with specific receptors on target cells. This interaction can trigger a cascade of intracellular signaling events, ultimately leading to a physiological response.

Below is a generalized signaling pathway that is hypothesized for fatty acid amides, which could potentially be relevant for **oleyl palmitamide**.



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Generalized Signaling Pathway for Fatty Acid Amides.

Applications and Future Directions

Currently, the primary documented uses of **oleyl palmitamide** are in the cosmetics industry as an opacifying and viscosity-controlling agent and in industrial applications as a lubricant and dispersing agent.^{[1][7]}

The structural analogy to bioactive fatty acid amides suggests that **oleyl palmitamide** could be a candidate for investigation in drug development. Future research should focus on elucidating its specific biological targets and mechanisms of action. Investigating its potential anti-inflammatory, analgesic, or metabolic effects would be a logical starting point, given the known activities of related compounds. Furthermore, the development and validation of specific analytical methods will be crucial for pharmacokinetic and pharmacodynamic studies.

Conclusion

Oleyl palmitamide is a fatty acid amide with well-defined chemical and physical properties and established industrial applications. While its biological role remains largely unexplored, the wealth of knowledge on related N-acyl amides provides a strong rationale for further investigation into its potential as a bioactive molecule. This technical guide serves as a comprehensive resource to facilitate and encourage future research into the synthesis, analysis, and biological functions of **oleyl palmitamide**.

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